

Application Note: Rapid Analysis of Paroxetine Impurities by UHPLC

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Compound of Interest

Compound Name: *N*-Benzyldefluoroparoxetine

Cat. No.: B15192395

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Abstract

This application note describes a rapid and sensitive Ultra-High-Performance Liquid Chromatography (UHPLC) method for the analysis of paroxetine and its related compounds. This method allows for the separation and quantification of key impurities in under five minutes, a significant improvement over traditional HPLC methods that could take over three hours.^[1] This stability-indicating assay is crucial for ensuring the quality and safety of paroxetine drug substances and products by monitoring process-related impurities and degradation products.

Introduction

Paroxetine is a selective serotonin reuptake inhibitor (SSRI) widely used as an antidepressant.^{[1][2][3]} The manufacturing process and storage of paroxetine can lead to the formation of various impurities that must be monitored to ensure the safety and efficacy of the final drug product.^[4] Regulatory bodies like the ICH require that any impurity exceeding 0.1% of the active pharmaceutical ingredient (API) be identified and quantified.^[1] This application note details a robust UHPLC method that provides superior speed, resolution, and sensitivity for the analysis of paroxetine impurities compared to conventional HPLC methods.^[1]

Experimental Protocol

Instrumentation and Consumables

- UHPLC System: A system capable of operating at pressures up to 15,000 psi.^[1]

- Column: A BEH C18 column (50 mm × 2.1 mm, 1.7-μm).[\[1\]](#)
- Detector: UV Detector.
- Software: Empower 2 or equivalent.
- Reference Standards: USP Paroxetine Hydrochloride RS, USP Paroxetine Related Compound B RS, USP Paroxetine Related Compound C RS, USP Paroxetine Related Compound E Mixture RS, USP Paroxetine Related Compound F RS, USP Paroxetine Related Compound G RS.[\[1\]](#)
- Reagents: Acetonitrile (HPLC grade), Methanol (HPLC grade), Water (purified), Ammonium bicarbonate, Ammonium hydroxide.[\[1\]](#)

Sample and Standard Preparation

- Stock Solutions:
 - Prepare a 1 mg/mL stock solution of paroxetine hydrochloride in a 50:50 methanol-water mixture.[\[1\]](#)
 - Prepare 100 μg/mL stock solutions of related compounds B, D, and F in a 50:50 methanol-water mixture.[\[1\]](#)
 - Prepare a 200 μg/mL stock solution of related compound G in a 50:50 methanol-water mixture.[\[1\]](#)
- Working Standard Mixture:
 - Prepare a combined standard mixture containing 200 μg/mL of paroxetine and 0.2 μg/mL of each related compound in a 50:50 methanol-water solution.[\[1\]](#) This mixture is suitable for method development, system suitability, and validation experiments.[\[1\]](#)

UHPLC Method Parameters

The following table summarizes the optimized UHPLC method parameters for the rapid analysis of paroxetine and its impurities.

Parameter	Condition
Column	BEH C18, 50 mm × 2.1 mm, 1.7-μm
Mobile Phase A	20.0 mM ammonium bicarbonate with 1.2% ammonium hydroxide in water.[1]
Mobile Phase B	Acetonitrile.[1]
Gradient	20% to 65% Acetonitrile over 5 minutes.[1]
Flow Rate	0.5 mL/min.[1]
Column Temperature	60 °C.[1]
Detection	UV at a specified wavelength (e.g., 235 nm or 295 nm have been used in other HPLC methods, wavelength optimization may be required).[5][6]
Injection Volume	To be optimized based on system sensitivity.

Data Presentation

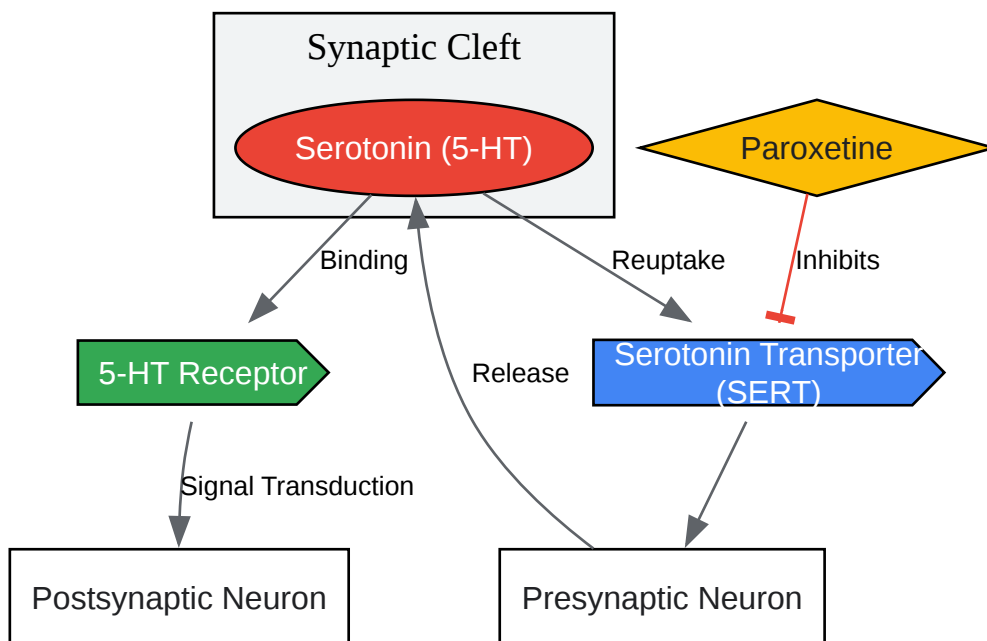
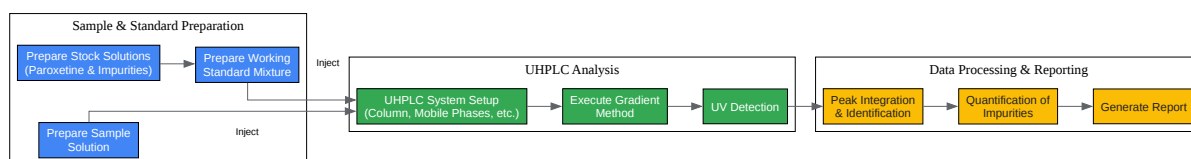
The following table summarizes the expected performance of the UHPLC method.

Analyte	Expected Retention Time (min)	Limit of Detection (LOD)	Limit of Quantitation (LOQ)
Paroxetine Related Compound B	< 5	0.05% of API	Not specified
Paroxetine Related Compound D	< 5	0.05% of API	Not specified
Paroxetine Related Compound F	< 5	0.05% of API	Not specified
Paroxetine Related Compound G	< 5	0.05% of API	Not specified
Paroxetine	< 5	10 ng/mL.[1]	25 ng/mL.[1]

Note: The limit of detection for related compounds was determined to be 0.05% of the active pharmaceutical ingredient with the active at a concentration of 0.2 mg/mL.[1]

Experimental Workflow

The following diagram illustrates the logical workflow for the rapid analysis of paroxetine impurities using the described UHPLC method.



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